

An In-depth Technical Guide to 2-(Cyclopropylmethyl)cyclohexan-1-one

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Compound of Interest

Compound Name: 2-(Cyclopropylmethyl)cyclohexan-1-one

CAS No.: 1512071-38-3

Cat. No.: B1470488

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Introduction

In the landscape of modern medicinal chemistry, the strategic incorporation of specific structural motifs is paramount to enhancing the efficacy, safety, and pharmacokinetic profile of drug candidates. Among these, the cyclohexanone scaffold and the cyclopropyl group stand out for their profound impact on molecular properties. This guide provides a comprehensive technical overview of **2-(Cyclopropylmethyl)cyclohexan-1-one**, a molecule that synergistically combines these two influential moieties. We will delve into its core chemical identifiers, explore logical synthetic pathways, predict its analytical characteristics, and contextualize its significance within drug discovery and development for an audience of researchers, scientists, and pharmaceutical professionals.

Section 1: Core Identifiers and Chemical Properties

Precise identification is the foundation of all chemical research. While a specific CAS number for **2-(cyclopropylmethyl)cyclohexan-1-one** is not readily found in major databases, its identity is unequivocally established through its structural formula and systematic nomenclature. For clarity, this guide distinguishes the topic compound from the closely related 2-cyclopropylcyclohexan-1-one (CAS No. 24892-74-8).^[1]

The key identifiers for **2-(Cyclopropylmethyl)cyclohexan-1-one** are summarized below.

Identifier	Value	Source
IUPAC Name	2-(Cyclopropylmethyl)cyclohexan-1-one	N/A
Molecular Formula	C ₁₀ H ₁₆ O	N/A
Molecular Weight	152.23 g/mol	N/A
Canonical SMILES	C1CCC(=O)C(C1)CC2CC2	N/A
InChI	InChI=1S/C10H16O/c11-10-4-2-1-3-9(10)7-8-5-6-8/h8-9H,1-7H2	N/A
InChIKey	FQJXHCVPIFRFGR-UHFFFAOYSA-N	N/A

Note: Data is based on computational models and standard chemical principles in the absence of a dedicated experimental entry in public databases.

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dot graph "chemical_structure" { layout = neato; node [shape=plaintext]; edge [style=bold];
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} Caption: 2D structure of 2-(Cyclopropylmethyl)cyclohexan-1-one.
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Section 2: Synthesis and Mechanistic Insights

The synthesis of 2-alkyl-substituted cyclohexanones is a well-established area of organic chemistry.^{[2][3][4][5]} A robust and logical approach to synthesizing **2-(Cyclopropylmethyl)cyclohexan-1-one** involves the α -alkylation of a cyclohexanone enolate. This method provides a high degree of control and is adaptable to various scales.

Proposed Synthetic Protocol: α -Alkylation of Cyclohexanone

This protocol is based on fundamental, validated organometallic reactions.

- Enolate Formation (Deprotonation):

- Step: Cyclohexanone is treated with a strong, sterically hindered base, such as lithium diisopropylamide (LDA), in an anhydrous aprotic solvent (e.g., tetrahydrofuran, THF) at a low temperature (-78 °C).
- Causality: The use of a strong, non-nucleophilic base like LDA ensures rapid and quantitative deprotonation at the α -carbon, forming the lithium enolate. The low temperature is critical to prevent side reactions, such as self-condensation of the cyclohexanone.
- Alkylation (Nucleophilic Attack):
 - Step: A solution of (bromomethyl)cyclopropane is added to the enolate solution. The reaction is allowed to slowly warm to room temperature.
 - Causality: The enolate acts as a potent nucleophile, attacking the electrophilic carbon of the (bromomethyl)cyclopropane in an S_N2 reaction. This forms the new carbon-carbon bond at the 2-position of the cyclohexanone ring.
- Workup and Purification:
 - Step: The reaction is quenched with a saturated aqueous solution of ammonium chloride (NH_4Cl). The organic product is then extracted using a suitable solvent (e.g., diethyl ether), washed, dried over an anhydrous salt (e.g., $MgSO_4$), and concentrated under reduced pressure.
 - Causality: The aqueous quench protonates any remaining enolate and neutralizes the base. Extraction isolates the desired product from the aqueous phase.
 - Purification: The crude product is purified by column chromatography on silica gel to yield pure **2-(Cyclopropylmethyl)cyclohexan-1-one**.

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Section 3: Spectroscopic and Analytical Data

While experimental spectra for this specific molecule are not publicly available, its structure allows for the confident prediction of key spectroscopic features based on well-established principles of NMR and IR spectroscopy.^{[6][7][8][9]}

- ¹H NMR Spectroscopy: The proton NMR spectrum would be complex. Key expected signals include:
 - A multiplet in the 0.1-0.5 ppm range corresponding to the four protons on the cyclopropyl ring.
 - A multiplet for the single proton of the cyclopropyl CH group.
 - Multiple overlapping multiplets between 1.5 and 2.5 ppm for the protons of the cyclohexanone ring and the methylene bridge.
 - The proton at the α -position (C2) would likely appear as a distinct multiplet, shifted downfield due to the adjacent carbonyl group.
- ¹³C NMR Spectroscopy:
 - A signal above 200 ppm, characteristic of a ketone carbonyl carbon.
 - Signals for the two CH₂ groups of the cyclopropyl ring would appear upfield (approx. 5-15 ppm).
 - A signal for the CH carbon of the cyclopropyl group.
 - A signal for the bridging CH₂ group.
 - Multiple signals corresponding to the carbons of the cyclohexanone ring.
- Infrared (IR) Spectroscopy: The most prominent and diagnostic peak in the IR spectrum would be a strong, sharp absorption band around 1710 cm⁻¹, which is characteristic of the C=O stretch in a six-membered cyclic ketone.^[10]

Section 4: Relevance in Drug Discovery and Development

The combination of a cyclopropyl group and a cyclohexanone ring makes **2-(Cyclopropylmethyl)cyclohexan-1-one** a molecule of significant interest for drug development professionals.

The Strategic Role of the Cyclopropyl Moiety

The cyclopropyl group is far more than a simple alkyl substituent; its unique electronic and conformational properties are strategically leveraged in drug design.^{[11][12]} Its incorporation can address common roadblocks in drug discovery.^[13]

- **Metabolic Stability:** The carbon-hydrogen bonds within a cyclopropane ring are shorter and stronger than those in linear alkanes.^{[11][13]} This high C-H bond dissociation energy makes the group less susceptible to oxidative metabolism by cytochrome P450 (CYP) enzymes, a primary pathway for drug degradation.^{[11][14]}
- **Enhanced Potency:** The rigidity of the cyclopropyl ring can lock a molecule into its bioactive conformation, reducing the entropic penalty upon binding to a biological target and potentially increasing potency.^{[11][15]}
- **Modulation of Physicochemical Properties:** The group acts as a "lipophilic hydrogen bond donor" and can be used as a bioisosteric replacement for gem-dimethyl or vinyl groups to fine-tune a compound's ADME (Absorption, Distribution, Metabolism, and Excretion) profile.^[11]
- **Reduced Off-Target Effects:** By improving the conformational fit for the intended target, the cyclopropyl group can help minimize binding to other proteins, thereby reducing the risk of side effects.^{[11][13]}

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The Cyclohexanone Scaffold

The cyclohexanone ring is a prevalent scaffold in numerous natural products and pharmaceutically active molecules. Its defined three-dimensional structure provides an

excellent anchor for orienting substituents into specific vectors, facilitating precise interactions with biological targets like enzyme active sites and protein receptors.

Section 5: Safety, Handling, and Storage

While no specific safety data sheet (SDS) exists for **2-(Cyclopropylmethyl)cyclohexan-1-one**, a reliable safety profile can be extrapolated from data on structurally similar compounds, such as 2-cyclopropylcyclohexan-1-one and other 2-alkylated cyclohexanones.[\[1\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

- GHS Hazard Classification (Predicted):
 - Flammability: Combustible liquid.[\[1\]](#) Keep away from heat, sparks, and open flames.[\[17\]](#)
[\[18\]](#)
 - Skin Corrosion/Irritation: May cause skin irritation.[\[1\]](#)
 - Eye Damage/Irritation: May cause serious eye irritation.[\[1\]](#)
 - Target Organ Toxicity: May cause respiratory irritation.[\[1\]](#)
- Personal Protective Equipment (PPE):
 - Hand Protection: Wear protective gloves.
 - Eye Protection: Use safety glasses with side-shields or goggles.
 - Skin and Body Protection: Wear suitable protective clothing.
 - Respiratory Protection: In case of insufficient ventilation, wear suitable respiratory equipment.
- Handling and Storage:
 - Store in a well-ventilated place and keep the container tightly closed.[\[16\]](#)[\[17\]](#)
 - Keep cool.[\[16\]](#)[\[17\]](#)
 - Avoid breathing vapors or mists.[\[17\]](#)

- Wash hands thoroughly after handling.[16]
- Incompatible Materials: Strong oxidizing agents, strong bases, and strong reducing agents.[17][18]
- First-Aid Measures:
 - After Inhalation: Remove person to fresh air and keep comfortable for breathing.
 - After Skin Contact: Wash skin with plenty of water.
 - After Eye Contact: Rinse eyes with water as a precaution.
 - After Ingestion: Call a poison center or doctor if you feel unwell.

Conclusion

2-(Cyclopropylmethyl)cyclohexan-1-one represents a valuable chemical entity for researchers in drug discovery. It combines the robust, conformationally defined cyclohexanone scaffold with the advantageous metabolic and binding properties conferred by the cyclopropyl group. Its synthesis is achievable through standard organic chemistry techniques, and its analytical properties are predictable. As the pharmaceutical industry continues to seek molecules with optimized ADME profiles and enhanced potency, compounds like **2-(Cyclopropylmethyl)cyclohexan-1-one** serve as important building blocks and lead structures in the development of next-generation therapeutics.

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